

2-(3-Fluoro-5-nitrophenyl)acetic acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 2-(3-Fluoro-5-nitrophenyl)acetic acid

CAS No.: 1211529-88-2

Cat. No.: B1511187

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Introduction

2-(3-Fluoro-5-nitrophenyl)acetic acid is a valuable building block in organic synthesis, particularly in the fields of medicinal chemistry and materials science. Its unique trifunctionalized aromatic ring, featuring a fluoro group, a nitro group, and an acetic acid moiety, provides a versatile platform for the synthesis of complex molecules. The electron-withdrawing nature of the fluoro and nitro groups significantly influences the reactivity of the aromatic ring and the acidity of the carboxylic acid, making it a subject of interest for researchers. This guide provides an in-depth review of the synthesis, properties, and applications of this important chemical intermediate.

Physicochemical Properties

Understanding the fundamental physicochemical properties of **2-(3-Fluoro-5-nitrophenyl)acetic acid** is crucial for its effective use in research and development.

Property	Value	Source
Molecular Formula	C ₈ H ₆ FN ₂ O ₄	[1]
Molecular Weight	199.14 g/mol	[2][3]
CAS Number	1211529-88-2	[4]
Appearance	White to yellow crystal powder	[5]
Melting Point	149-150 °C	[6]
Boiling Point (Predicted)	375.5±27.0 °C	[6]
Topological Polar Surface Area	83.1 Å ²	[6]
XLogP3 (Predicted)	1.3	[6]

Synthesis of 2-(3-Fluoro-5-nitrophenyl)acetic acid

The synthesis of fluorinated and nitrated phenylacetic acid derivatives can be achieved through various synthetic routes. The choice of a particular method often depends on the availability of starting materials, desired purity, and scalability.

Nitration of 3-Fluorophenylacetic Acid

A common and direct approach involves the nitration of 3-fluorophenylacetic acid. The regioselectivity of this electrophilic aromatic substitution is directed by the existing substituents on the phenyl ring.

Experimental Protocol

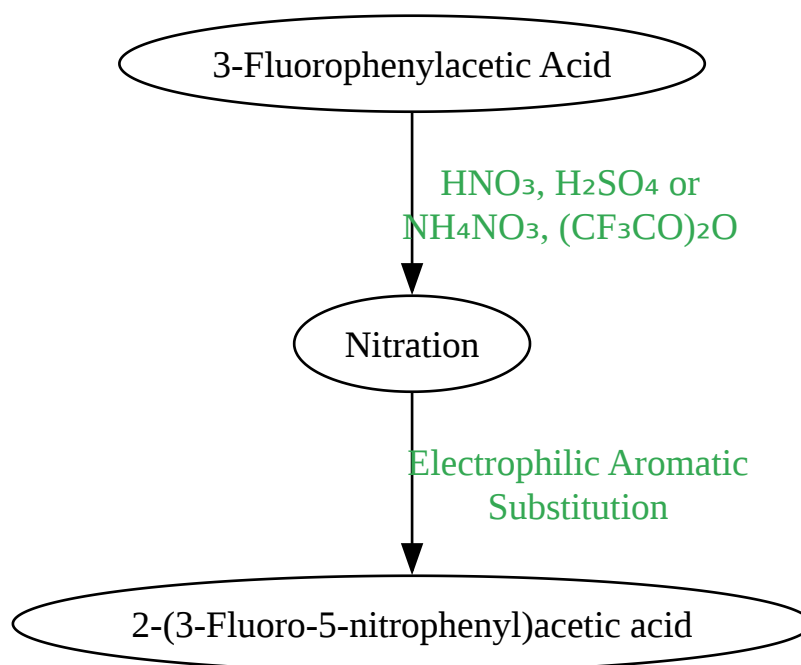
A detailed protocol for the nitration of 3-fluorophenylacetic acid is as follows:

- To a mixture of 23.2g of 3-fluorophenylacetic acid and 100ml of concentrated sulfuric acid, add 6.5ml of concentrated nitric acid dropwise.[5]
- Maintain the temperature of the reaction mixture below 40°C during the addition.[5]
- Stir the mixture at ambient temperature for 24 hours.[5]

- Pour the reaction mixture onto one kilogram of ice.[\[5\]](#)
- Recover the resulting precipitate by filtration.[\[5\]](#)
- Wash the precipitate with water and dry it in vacuo to obtain the crude product.[\[5\]](#)

An alternative procedure using trifluoroacetic anhydride has also been reported:

- Dissolve 3-fluorophenylacetic acid (5 g, 36.7 mmol) in 30 mL of chloroform.[\[5\]](#)
- Add ammonium nitrate (3.12 g, 38.9 mmol).[\[5\]](#)
- Cool the reaction mixture to 0 °C.[\[5\]](#)
- Slowly add trifluoroacetic anhydride (16.02 mL, 113 mmol) dropwise at this temperature.[\[5\]](#)
- Stir the reaction continuously at 0 °C for 3 hours.[\[5\]](#)
- Upon completion, quench the reaction by the slow addition of water.[\[5\]](#)
- Separate the chloroform layer, wash it with water, and subsequently dry it over anhydrous sodium sulfate before concentrating.[\[5\]](#)
- Crystallize the crude product from ethyl acetate and triturate with acetonitrile to yield the purified product.[\[5\]](#)



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Alternative Synthetic Strategies

While direct nitration is a primary method, other strategies involving multi-step sequences can also be employed, particularly for constructing analogues with different substitution patterns. For instance, a patent describes a method starting from 2,4,5-trifluoronitrobenzene, which undergoes condensation with diethyl malonate, followed by hydrolysis, acidification, decarboxylation, and subsequent functional group manipulations to yield various substituted phenylacetic acids.[7] This highlights the versatility of synthetic approaches that can be adapted to produce a range of derivatives.

Spectroscopic Characterization

The structural elucidation of **2-(3-Fluoro-5-nitrophenyl)acetic acid** relies on standard spectroscopic techniques.

- ^1H NMR and ^{13}C NMR: These techniques are essential for confirming the substitution pattern on the aromatic ring and the presence of the acetic acid side chain. ChemicalBook provides access to spectral data for this compound.[8] The fluorine atom will cause characteristic splitting patterns in the NMR spectra of adjacent protons and carbons.[9]

- **Mass Spectrometry (MS):** Mass spectrometry confirms the molecular weight of the compound. The monoisotopic mass is reported as 199.02808583 Da.[2] Predicted collision cross-section values for different adducts are also available.[1]
- **Infrared Spectroscopy (IR):** IR spectroscopy is used to identify the characteristic functional groups, such as the carboxylic acid (O-H and C=O stretches) and the nitro group (symmetric and asymmetric N-O stretches).

Applications in Research and Development

2-(3-Fluoro-5-nitrophenyl)acetic acid and its isomers are valuable intermediates in the synthesis of a wide range of biologically active molecules and advanced materials.[4]

Pharmaceutical and Agrochemical Intermediate

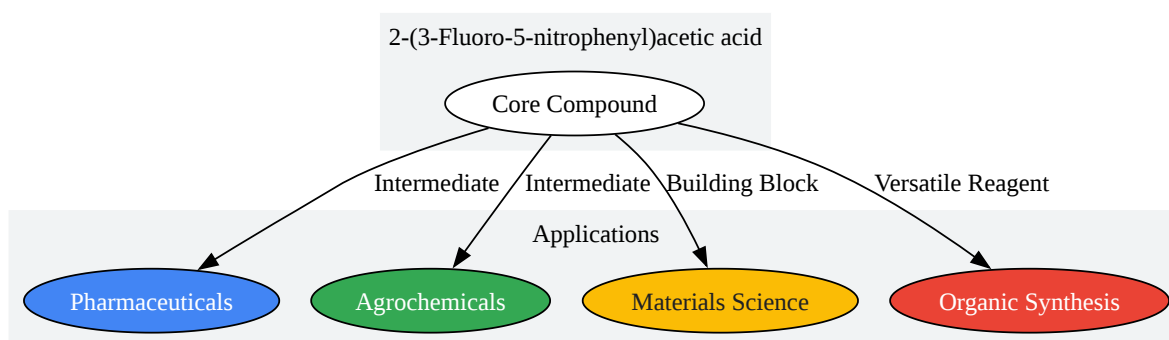
The presence of both a fluoro and a nitro group enhances the compound's reactivity and makes it a valuable intermediate for synthesizing various bioactive molecules.[10] These compounds are often used in the development of:

- **Anti-inflammatory and antimicrobial agents:** The unique electronic properties of the molecule can enhance the efficacy of the final drug product.[10][11][12]
- **Enzyme inhibitors:** The structure serves as a scaffold for designing molecules that can target specific enzymes.[11]
- **Central nervous system agents:** It is employed in the construction of complex molecules for neurological drug discovery.[11]
- **Herbicides and pesticides:** Its ability to interact with biological systems makes it a candidate for developing effective agrochemicals.[10][13]

The fluorinated aromatic structure can enhance metabolic stability and bioavailability of active pharmaceutical ingredients (APIs).[11] The nitro and carboxylic acid functional groups allow for further chemical transformations, such as reduction of the nitro group to an amine or coupling reactions to form amides and esters.[11]

Building Block in Organic Synthesis

Beyond its direct applications in drug discovery, this compound serves as a versatile building block for creating complex organic molecules. Its functional groups allow for regioselective substitutions on the aromatic ring, enabling the synthesis of a diverse library of compounds for further research.[11] Phenylacetic acid and its derivatives are core components of many well-known drugs, including ibuprofen and diclofenac.[14][15]



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Safety and Handling

2-(3-Fluoro-5-nitrophenyl)acetic acid is classified as an irritant.[6] Standard laboratory safety precautions should be observed when handling this compound. The aggregated GHS information indicates the following hazards:

- H302: Harmful if swallowed.[2]
- H315: Causes skin irritation.[2][6]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. Work should be conducted in a well-ventilated fume hood.

Conclusion

2-(3-Fluoro-5-nitrophenyl)acetic acid is a synthetically valuable compound with significant potential in medicinal chemistry, agrochemical research, and materials science. Its well-defined synthesis and versatile reactivity make it an important tool for researchers developing novel molecules with tailored properties. A thorough understanding of its synthesis, properties, and safe handling is essential for its effective utilization in the laboratory.

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